

Bastadin 10 cytotoxicity comparison NSCLC cell lines

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bastadin 10

CAS No.: 127687-08-5

Cat. No.: S634368

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Cytotoxicity Data of Related Bastadin Compounds

While specific data for **Bastadin 10** is unavailable in the search results, one study provides the in vitro growth inhibitory concentrations (IC₅₀) for several other bastadin compounds on a panel of cancer cell lines, including the **A549 non-small cell lung cancer (NSCLC) cell line** [1].

The table below summarizes the findings for the active compounds. A higher IC₅₀ value indicates lower potency, as it requires a greater concentration of the compound to inhibit cell growth by 50%.

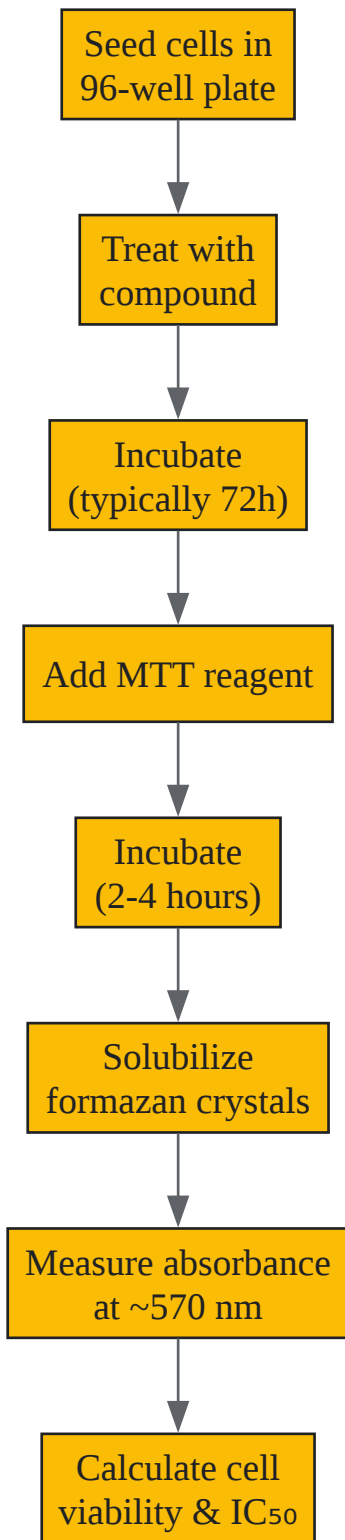
Compound Name	A549 (NSCLC) IC ₅₀ (μM)	Other Cancer Cell Lines (Mean IC ₅₀ ± SEM in μM)
Bastadin-6	3 μM	4.0 ± 0.2 μM [1]
Bastadin-9	7 μM	6.0 ± 0.6 μM [1]
Bastadin-16	8 μM	7.0 ± 0.9 μM [1]
5,5'-dibromohemibastadin-1 (DBHB)	68 μM	69 ± 3 μM [1]

Key observations from the data:

- **Potency:** The natural cyclic bastadins (Bastadin-6, -9, -16) showed greater potency (lower IC_{50}) against A549 cells than the synthetically derived hemibastadin, DBHB [1].
- **Mechanism:** The study suggests that these compounds may work by overcoming intrinsic resistance to pro-apoptotic stimuli, a valuable trait for combating aggressive cancers. They also exhibited anti-angiogenic and anti-migratory effects, particularly DBHB [1].

Standard Experimental Protocol for Cytotoxicity Assays

The cited research and standard practice in the field typically use the **MTT assay** to determine IC_{50} values [1] [2] [3]. The workflow below outlines the key steps of this methodology.



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Key procedural details:

- **Cell Lines:** The A549 cell line is a standard model for NSCLC research [1].

- **Assay Principle:** The MTT assay measures metabolic activity. Viable cells convert the yellow tetrazolium salt MTT into purple formazan crystals; the intensity of the color is proportional to the number of living cells [2] [3].
- **Duration:** Cells are typically exposed to the compound for 72 hours to assess its effect [1].
- **Data Analysis:** The absorbance data is used to calculate the percentage of cell viability compared to an untreated control. The IC₅₀ value is then determined from a dose-response curve [2].

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References

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2. MTT Cytotoxicity Assay Lab: Principle, Protocol & Applications [acmeresearchlabs.in]
3. In Vitro Cytotoxicity and Cell Viability Assays: Principles... | IntechOpen [intechopen.com]

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